

Essential Safety and Handling Guidance for 4,4'-Diphenoxybenzophenone

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Compound of Interest

Compound Name: 4,4'-Diphenoxybenzophenone

Cat. No.: B076987

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Note: A specific Safety Data Sheet (SDS) for **4,4'-Diphenoxybenzophenone** was not located. The following guidance is synthesized from the SDSs of structurally analogous benzophenone derivatives, including 4,4'-Dimethoxybenzophenone, 4,4'-Dihydroxybenzophenone, and 4,4'-Difluorobenzophenone. Researchers should handle **4,4'-Diphenoxybenzophenone** with the assumption that it presents similar hazards.

This document provides crucial safety and logistical information for laboratory personnel, researchers, and drug development professionals handling **4,4'-Diphenoxybenzophenone**. The focus is on immediate, procedural guidance to ensure safe operational use and disposal.

Personal Protective Equipment (PPE)

Consistent with good laboratory practice and the hazard profiles of similar compounds, the following PPE is mandatory when handling **4,4'-Diphenoxybenzophenone** to prevent skin and eye contact, as well as inhalation of dust particles.

PPE Category	Specification
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield should be used if there is a splash hazard. [1] [2] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) inspected before use. A lab coat or impervious clothing is required. [1] [2] [4]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved P95 (US) or P1 (EU) particulate respirator is recommended. [1] [5] In cases of exceeding exposure limits or experiencing irritation, a full-face respirator may be necessary. [2]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Use a fume hood or other local exhaust ventilation where dust may be generated.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[6\]](#)

Safe Handling Procedures:

- Avoid all personal contact, including the inhalation of dust.[\[4\]](#)
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)

- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[2\]](#)[\[3\]](#)

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention. [2] [3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation develops. [1] [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2] [3]
Ingestion	Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [3]

Disposal Plan

Waste Handling:

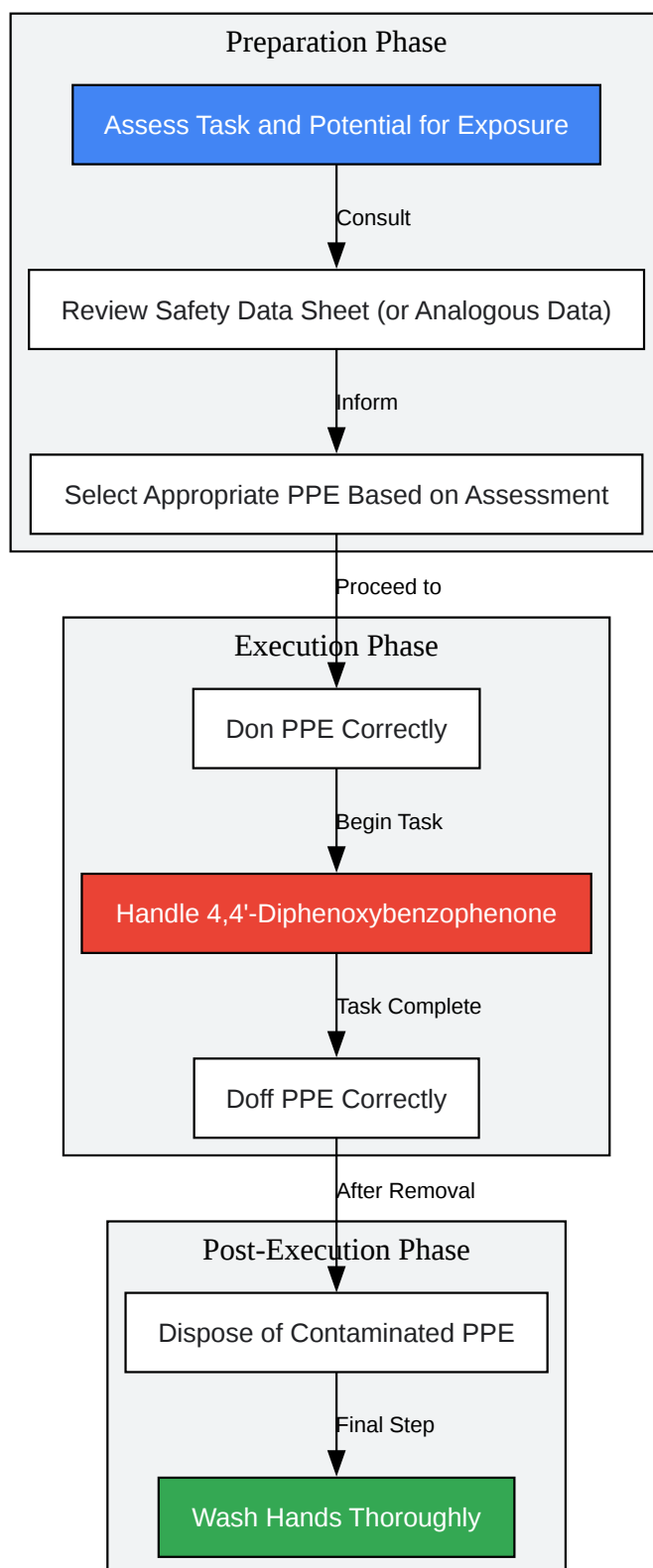
- Collect waste material in suitable, closed containers for disposal.[\[1\]](#)[\[3\]](#)
- Avoid creating dust during cleanup.[\[1\]](#)[\[3\]](#)

- Do not allow the chemical to enter drains or waterways.[1][2][5]

Disposal Method:

- Dispose of surplus and non-recyclable materials through a licensed disposal company.[1][3]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated packaging should be disposed of as unused product.[1]

PPE Selection and Use Workflow



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Caption: Workflow for PPE selection and use when handling **4,4'-Diphenoxybenzophenone**.

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